

BPR1J-097 combination therapy efficacy validation

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Compound Focus: bpr1j-097

CAS No.: 1327167-19-0

Cat. No.: S548028

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BPR1J-097 Profile and Known Data

The table below summarizes the available key information on **BPR1J-097**:

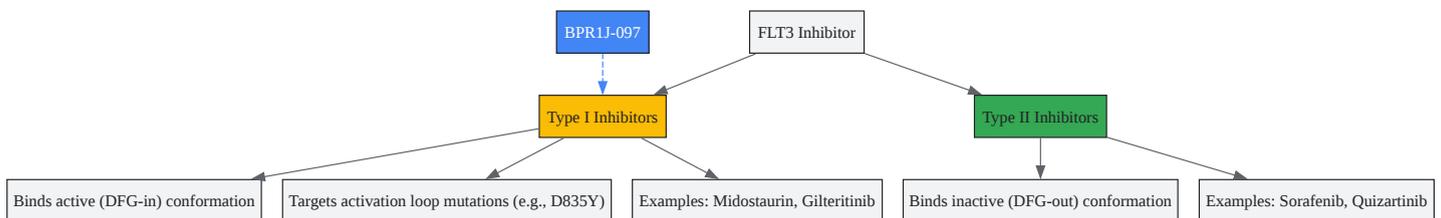
Property	Description
Catalog NO.	1327167-19-0 [1]
CAS NO.	1327167-19-0 [1]
Molecular Formula	$C_{27}H_{28}N_6O_3S$ [1]
Molecular Weight	516.62 [1]
Target	FLT3 (Fms-like tyrosine kinase 3) [1]
IC ₅₀ (Potency)	11 nM [1]
Reported Biological Effects	Inhibition of AML cell proliferation; Induction of apoptosis; Sensitization of AML cells to chemotherapy and immunotherapy [1]
Solubility	Soluble in DMSO, DMF, and ethanol; slightly soluble in water [1]

Property	Description
Current Status	Appears to be in a research phase, developed by the Institute of Biotechnology and Pharmaceutical Research, National Health Research Institutes, Taiwan [1]

FLT3 as a Therapeutic Target in AML

The search for FLT3 inhibitors is a prominent area in AML research, as **FLT3 mutations are found in about 22% of pediatric AML cases and are associated with a poor prognosis** [2] [3]. These mutations promote leukemia survival and proliferation [3].

FLT3 inhibitors are classified based on their binding mode to the kinase, which influences their ability to target different mutation types:



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A key challenge is that first-generation FLT3 inhibitors showed limited effectiveness as single agents due to issues like poor pharmacokinetics and the development of resistance mutations [3]. This underscores the importance of researching next-generation inhibitors and rational combination therapies.

Guide to Finding Deeper Efficacy Data

To build a comprehensive comparison guide with the experimental data you need, I suggest the following steps:

- **Probe specialized databases:** Search for "**BPR1J-097**" on platforms like **ClinicalTrials.gov** for trial data, **PubMed** for primary research articles, and scientific preprint servers.
- **Focus on combination studies:** In your search, use terms like "**BPR1J-097** combination," "**BPR1J-097** synergism," or "**BPR1J-097** with chemotherapy" to find relevant studies.
- **Establish a comparison framework:** When you find data on other FLT3 inhibitors (e.g., Midostaurin, Quizartinib, Gilteritinib), you can create comparison tables based on **IC₅₀ values in different cell lines, synergistic combinations tested, in vivo model results, and clinical trial outcomes.**

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References

1. CAS 1327167-19-0 BPR1J-097 [bocsci.com]
2. Targeted Drug Discovery for Pediatric Leukemia - PMC [pmc.ncbi.nlm.nih.gov]
3. Frontiers | Targeted Drug Discovery for Pediatric Leukemia [frontiersin.org]

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